

4-(1-Piperidylmethyl)phenylboronic Acid

molecular weight and formula

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Compound of Interest

Compound Name: 4-(1-Piperidylmethyl)phenylboronic Acid

Cat. No.: B176246

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In-Depth Technical Guide: 4-(1-Piperidylmethyl)phenylboronic Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on **4-(1-Piperidylmethyl)phenylboronic acid**, a compound of interest in pharmaceutical research and organic synthesis.

Physicochemical Properties

The fundamental molecular characteristics of **4-(1-Piperidylmethyl)phenylboronic acid** are summarized below.

Property	Value
Molecular Formula	C ₁₂ H ₁₈ BN ₂ O ₂
Molecular Weight	219.09 g/mol

This data is consistently reported across multiple chemical suppliers and databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Structural and Relational Overview

The relationship between the compound's name and its core molecular properties is illustrated in the diagram below. This visualization clarifies the direct association between the chemical nomenclature and its derived quantitative data.

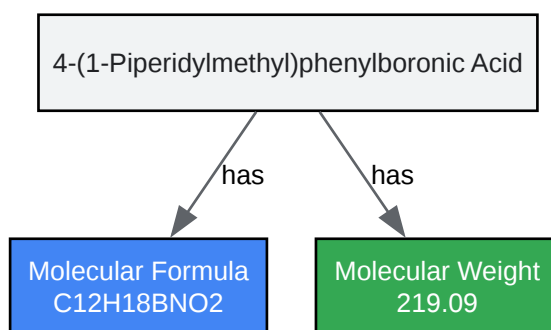


Figure 1: Core Properties of 4-(1-Piperidylmethyl)phenylboronic Acid

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Caption: Logical relationship between the compound and its key identifiers.

This technical guide is intended for informational purposes for a scientific audience. For experimental use, please refer to specific protocols and safety data sheets provided by your chemical supplier.

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References

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